

Personal protective equipment for handling Quetiapine sulfoxide dihydrochloride

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Compound of Interest

Compound Name: Quetiapine sulfoxide
dihydrochloride

Cat. No.: B3028793

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Essential Safety and Handling Guide for Quetiapine Sulfoxide Dihydrochloride

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Quetiapine sulfoxide dihydrochloride**. It outlines procedural steps for safe operations and disposal, ensuring user safety and laboratory integrity.

Chemical Identifier and Properties

For quick reference, the following table summarizes key quantitative data for **Quetiapine sulfoxide dihydrochloride**.

Property	Value
Synonyms	Quetiapine S-oxide dihydrochloride
Molecular Formula	C ₂₁ H ₂₇ Cl ₂ N ₃ O ₃ S
Molecular Weight	472.43 g/mol
CAS Number	329218-11-3

Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS) from MedChemExpress, **Quetiapine sulfoxide dihydrochloride** is not classified as a hazardous substance or mixture^[1]. However, as an active pharmaceutical ingredient (API) metabolite, it is prudent to handle it with care to minimize exposure. The following PPE is recommended as a standard for handling this and similar chemical compounds in a laboratory setting.^{[2][3][4][5][6]}

- Hand Protection: Wear impervious chemical-resistant gloves (e.g., nitrile rubber).
- Eye/Face Protection: Use chemical safety goggles or a face shield.
- Skin and Body Protection: A laboratory coat is required. For operations with a higher risk of exposure, consider a disposable coverall.
- Respiratory Protection: If working with the solid form where dust generation is possible, a NIOSH-approved respirator with a particulate filter is recommended. In a well-ventilated area with solutions, respiratory protection may not be necessary but should be available.

Step-by-Step Handling and Operational Plan

1. Preparation and Engineering Controls:

- Ensure a well-ventilated laboratory environment. A chemical fume hood is recommended for all weighing and solution preparation activities.
- Have an eyewash station and safety shower readily accessible.

2. Weighing and Solution Preparation:

- Don the appropriate PPE before handling the compound.
- Carefully weigh the solid **Quetiapine sulfoxide dihydrochloride** in a chemical fume hood to prevent inhalation of any airborne particles.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.

3. Experimental Use:

- Keep containers of **Quetiapine sulfoxide dihydrochloride** closed when not in use.
- Avoid direct contact with the skin, eyes, and clothing.
- Wash hands thoroughly after handling, even if gloves were worn.

4. Spill and Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation develops.[\[1\]](#)
- Inhalation: If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[1\]](#)
- Spills: For small spills, carefully sweep up the solid material, place it in a sealed container for disposal, and clean the area with a suitable decontaminating agent. For larger spills, follow your institution's emergency spill response procedures.

Disposal Plan

Unused **Quetiapine sulfoxide dihydrochloride** and its containers must be disposed of in accordance with local, state, and federal regulations.

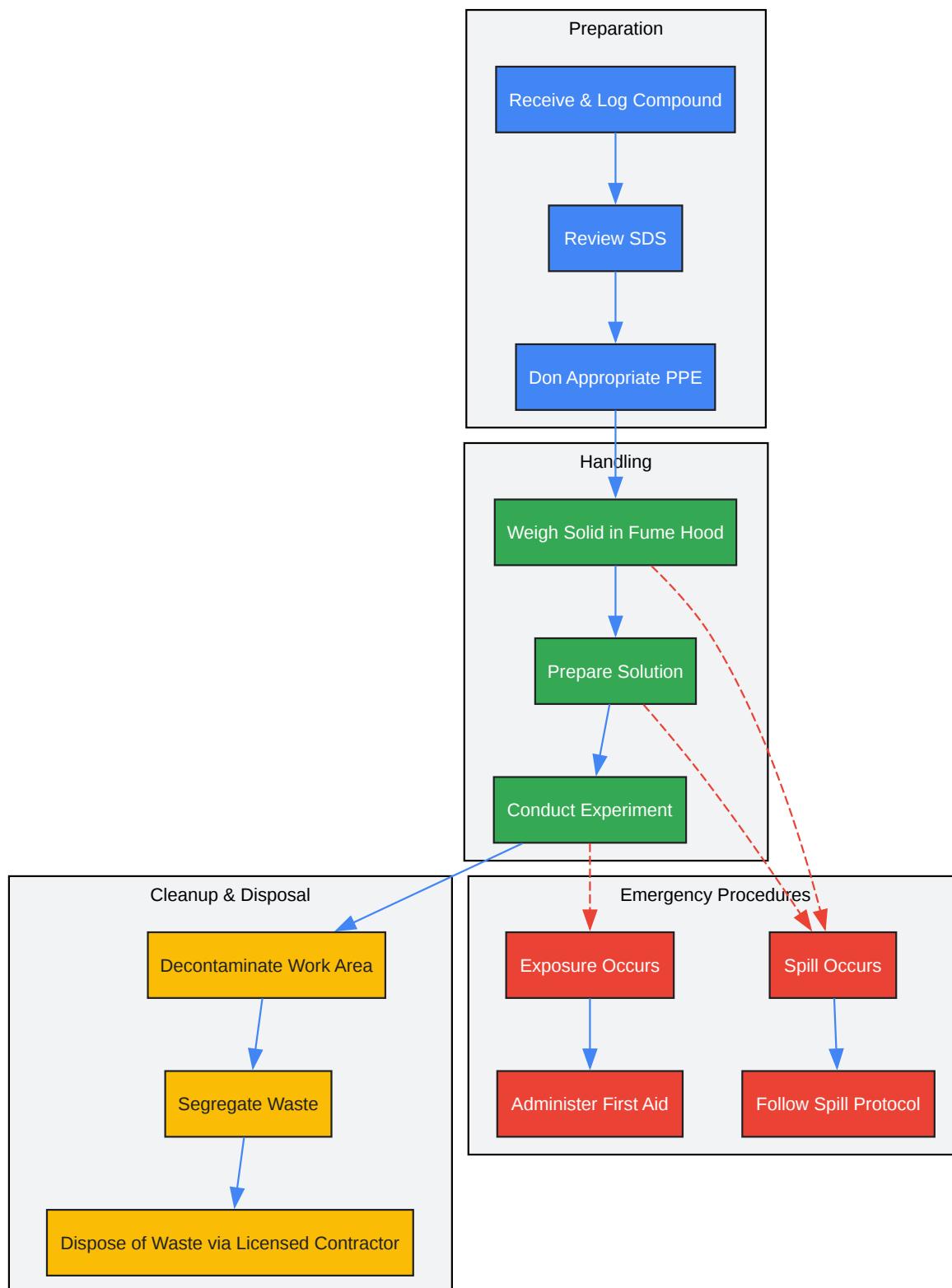
- Waste Compound: Dispose of the chemical waste through a licensed professional waste disposal service. Do not dispose of it down the drain or in the regular trash.
- Contaminated Materials: Any materials that have come into contact with the compound, such as gloves, paper towels, and pipette tips, should be considered chemical waste and disposed of accordingly.

- **Empty Containers:** Triple rinse empty containers with a suitable solvent and dispose of them as regular laboratory glass or plastic waste, unless otherwise directed by your institution's safety office.

For unused medications in a non-laboratory setting, the FDA recommends against flushing them unless specifically instructed. Instead, they should be mixed with an undesirable substance like coffee grounds or cat litter, placed in a sealed bag, and then thrown in the household trash.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for handling **Quetiapine sulfoxide dihydrochloride**, from receiving the compound to its final disposal.

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Caption: Workflow for handling **Quetiapine sulfoxide dihydrochloride**.

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